Minimizing impurity formation in Torsemide synthesis

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Compound of Interest

Compound Name:	*4-Hydroxypyridine-3-sulfonic Acid*
CAS No.:	*51498-37-4*
Cat. No.:	*B126372*

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Technical Support Center: Torsemide Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing impurity formation during the synthesis of Torsemide.

Frequently Asked Questions (FAQs)

Q1: What are the most common impurities encountered in Torsemide synthesis?

A1: The most common process-related and degradation impurities in Torsemide synthesis include:

- Impurity A: 4-(3-Methylphenyl)-2H-pyrido[4,3-e]-1,2,4-thiadiazin-3(4H)-one 1,1-dioxide[1]
- Impurity B: 4-(m-Tolylamino)pyridine-3-sulfonamide[1][2][3]
- Impurity C: N-1-Ethyl-1-demethylethyl Torsemide (1-Ethyl-3-[[4-[(3-methylphenyl)amino]pyridin-3-yl]sulfonyl]urea)[4][5][6]

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- Impurity D: N-1-Butyl-1-demethylethyl Torsemide (N-[(n-butylamino)carbonyl]-4-[(3-methylphenyl)amino]-3-pyridinesulfonamide)[1]
- Impurity E: Ethyl [[4-[(3-methylphenyl)amino]pyridin-3-yl]sulfonyl]carbamate

Q2: How is Impurity B (4-(m-Tolylamino)pyridine-3-sulfonamide) formed?

A2: Impurity B is a key intermediate in the synthesis of Torsemide.[7] However, it can also be a degradation product. Torsemide can degrade to form Impurity B under hydrolytic conditions (acidic, neutral, and basic) and upon exposure to elevated temperatures.[8]

Q3: What is the origin of Impurities C and D?

A3: Impurities C and D are process-related impurities that can form during the final step of Torsemide synthesis. They arise from parallel reactions between the intermediate 4-(m-Tolylamino)pyridine-3-sulfonamide (Impurity B) and residual ethyl isocyanate or butyl isocyanate, respectively, which may be present as impurities in the isopropyl isocyanate starting material.[8]

Q4: Can pH and temperature affect the impurity profile of my Torsemide synthesis?

A4: Yes, pH and temperature are critical parameters. Elevated temperatures and extreme pH conditions (highly acidic or basic) can lead to the degradation of Torsemide into Impurity B.[8] The solubility of Torsemide is also pH-dependent; it is an amphoteric substance with its lowest solubility around pH 7.[9] Maintaining optimal pH and temperature is crucial for minimizing degradation and controlling the formation of side products.

Q5: Are there any concerns about nitrosamine impurities in Torsemide synthesis?

A5: While there have been discussions regarding the potential for N-nitroso-Torsemide formation, attempts to synthesize this impurity in the lab have been largely unsuccessful, and reliable analytical standards are not readily available.[10] However, a risk assessment is always a prudent measure in pharmaceutical development.

Troubleshooting Guides

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This section provides guidance on addressing common impurity-related issues during Torsemide synthesis.

Observed Issue	Potential Cause(s)	Recommended Actions
High levels of Impurity B in the final product	1. Incomplete reaction in the final step. 2. Degradation of Torsemide during work-up or isolation. 3. Hydrolysis due to prolonged exposure to acidic or basic conditions.[8] 4. High temperatures during reaction or drying.[8]	1. Ensure complete conversion of Impurity B by monitoring the reaction progress (e.g., by TLC or HPLC). 2. Optimize work-up conditions to minimize exposure to harsh pH and high temperatures. 3. Maintain the pH of the reaction mixture within the optimal range. 4. Dry the final product under vacuum at a controlled, moderate temperature.
Presence of Impurity C or Impurity D	1. Use of isopropyl isocyanate containing ethyl isocyanate or butyl isocyanate impurities.[8] 2. Side reaction of Impurity B with these isocyanate impurities.[8]	1. Use high-purity isopropyl isocyanate. 2. Qualify the purity of the isopropyl isocyanate raw material before use. 3. Optimize the stoichiometry of the reactants to favor the formation of Torsemide.
Formation of unknown impurities	1. Side reactions due to suboptimal reaction conditions (temperature, solvent, catalyst). 2. Presence of unknown impurities in starting materials. 3. Degradation of the product under specific stress conditions (e.g., light, oxidation).	1. Re-evaluate and optimize reaction parameters. 2. Characterize all starting materials and intermediates for purity. 3. Conduct forced degradation studies to identify potential degradation products and their formation pathways.

Quantitative Data on Torsemide Degradation

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The following table summarizes the degradation of Torsemide under various stress conditions, which primarily leads to the formation of Impurity B.

Stress Condition	Degradation (%)	Reference
Acidic (0.01 N HCl)	8.66	[9]
Basic (0.01 N NaOH)	6.18	[9]
Oxidative (3% H2O2)	27.19	[9]
Neutral (70°C, 24h)	6.5	[11]
Acidic (1.0 M HCl, 70°C, 24h)	18.7	[11]

Experimental Protocols

Synthesis of Torsemide Intermediate: 4-(m-Tolylamino)pyridine-3-sulfonamide (Impurity B)

This protocol describes the synthesis of the key intermediate, Impurity B, starting from 4-chloropyridine-3-sulfonamide.

- Reaction Setup: In a three-necked round-bottom flask equipped with a reflux condenser and a thermometer, add 4-chloropyridine-3-sulfonamide (9.60 g, 0.05 mol), n-propanol (100 mL), and m-toluidine (6.5 mL, 0.06 mol).[7]
- Reaction: Heat the mixture to 105°C and stir for 2 hours.[7]
- Work-up: Cool the reaction mixture to room temperature and concentrate it under reduced pressure to obtain a yellow solid.[7]
- Purification: Dissolve the crude solid in a 2 mol/L sodium hydroxide solution (80 mL) and water (150 mL) at room temperature. Adjust the pH to 6-7 with a 3 mol/L hydrochloric acid solution.[7]
- Isolation: Filter the resulting precipitate, wash it with ice water, and dry to yield 4-(m-Tolylamino)pyridine-3-sulfonamide (Impurity B) as an off-white solid.[7]

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Final Synthesis of Torsemide

This protocol outlines the final step in the synthesis of Torsemide from Impurity B.

- Reaction Setup: In a flask, dissolve 3-sulfonamide-4-(3′-methylphenyl) aminopyridine (Impurity B) in a suitable solvent such as acetonitrile or acetone, in the presence of triethylamine.[12]
- Addition of Isocyanate: Add isopropyl isocyanate dropwise to the solution.[12]
- Reaction: Stir the mixture at a controlled temperature (e.g., 40±2°C) until the reaction is complete, which can be monitored by HPLC or TLC.[12]
- Work-up and Isolation: Upon completion, cool the reaction mixture and adjust the pH to precipitate the crude Torsemide. The product can be isolated by filtration, washed, and dried.[13]

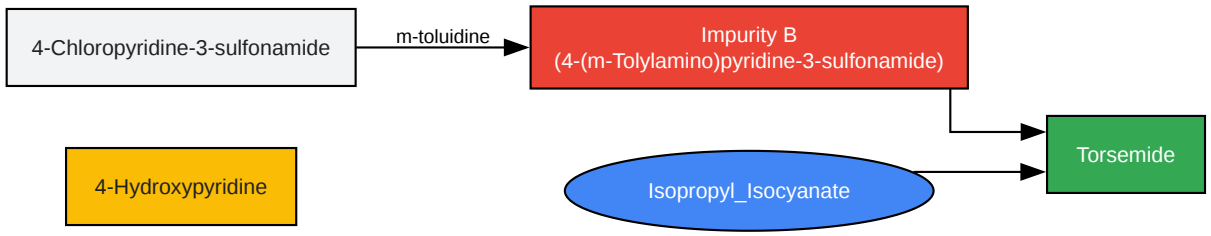
HPLC Method for Impurity Profiling

This method is suitable for the simultaneous determination of Torsemide and its related impurities.

- Column: Inertsil ODS-3 C18 (150 mm x 4.6 mm, 3 µm)[14]
- Mobile Phase: A ternary mixture of methanol, acetonitrile, and water (e.g., 50:30:20 v/v/v)[8][14]
- Flow Rate: 0.2 mL/min[14]
- Detection: UV at 254 nm[15]
- Injection Volume: 10 µL

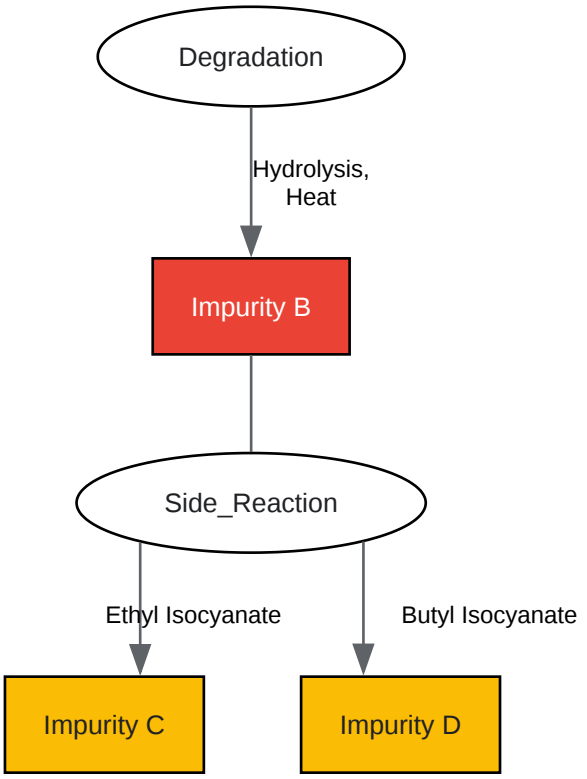
Visualizations

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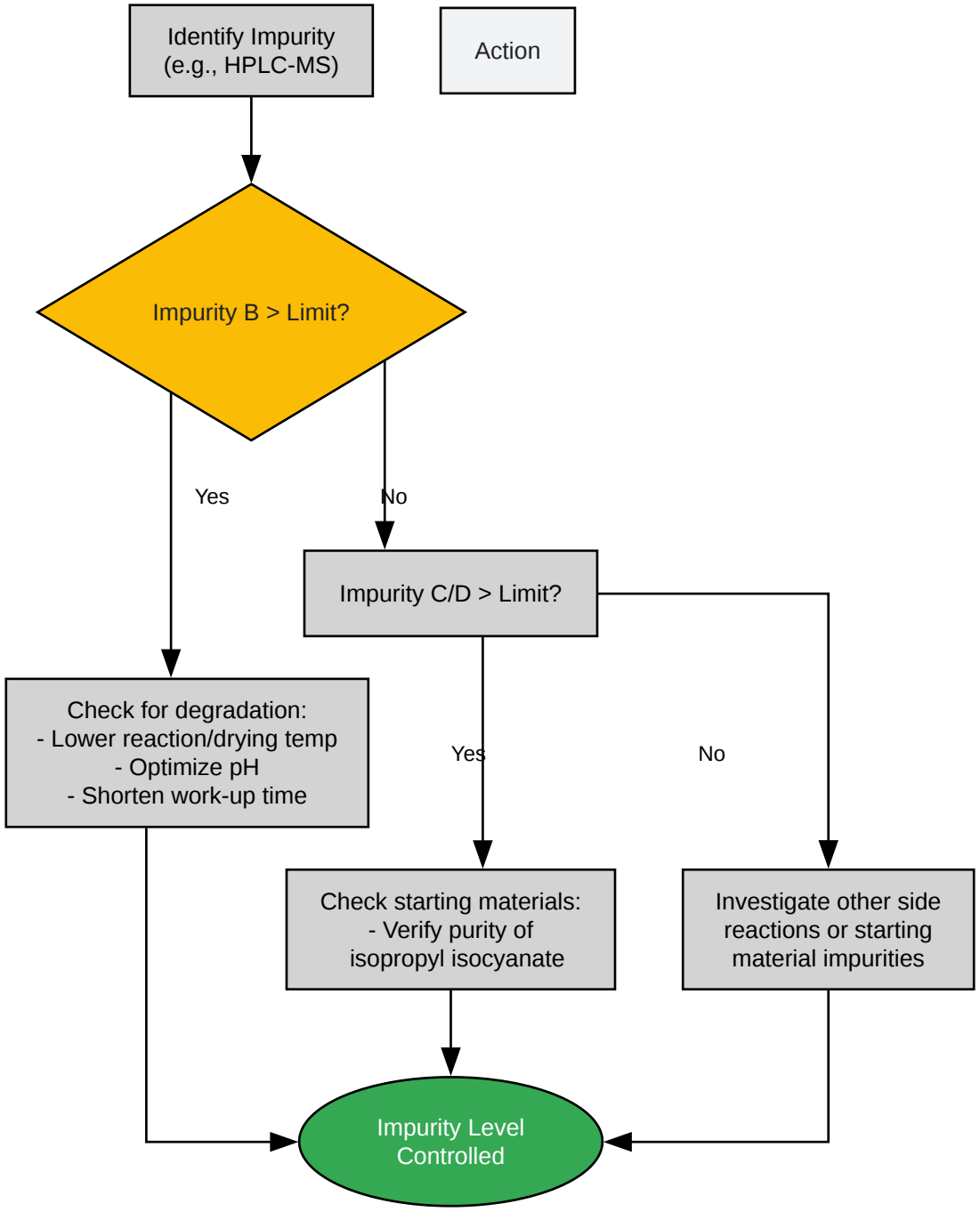
Caption: Overview of the main synthetic pathway for Torsemide.



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Caption: Formation pathways for key Torsemide impurities.

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Caption: A logical workflow for troubleshooting high impurity levels.

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